



Application Notes and Protocols for Midodrine Hydrochloride

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Disclaimer: Initial searches for "**Mitoridine**" did not yield information on a compound with that specific name in publicly available scientific literature. This document provides detailed protocols and data for Midodrine hydrochloride, a compound with a similar name used in clinical and research settings. Researchers should verify the identity of their compound before proceeding.

Introduction

Midodrine hydrochloride is the salt form of Midodrine, a peripherally-acting, selective alpha-1 adrenergic receptor agonist.[1][2] It is a prodrug that is enzymatically hydrolyzed in the body to its active metabolite, desglymidodrine.[3][4] Desglymidodrine activates alpha-1 adrenergic receptors in the arteriolar and venous vasculature, leading to vasoconstriction and an increase in blood pressure.[5][6][7] Due to its mechanism of action, Midodrine is used clinically to treat orthostatic hypotension.[3][6] In a research context, it is a valuable tool for studying the alpha-1 adrenergic signaling pathway and its physiological effects.

These application notes provide detailed procedures for the preparation of stock and working solutions of Midodrine hydrochloride for use in various experimental settings.

Physicochemical & Solubility Data

Proper preparation of solutions is critical for experimental accuracy. The following tables summarize the key properties of Midodrine hydrochloride.



Table 1: Physicochemical Properties of Midodrine Hydrochloride

Property	Value	Reference	
Chemical Name	(±)-2-amino-N-(ß-hydroxy-2,5- dimethoxyphenethyl)acetamid e monohydrochloride	[8][9]	
Molecular Formula	C12H18N2O4 • HCI	[7][10]	
Molecular Weight	290.74 g/mol	[7][8][11]	
Appearance	White, crystalline powder	[8][10]	
рКа	7.8	[8][9][12]	

Table 2: Solubility Data for Midodrine Hydrochloride

Solvent	Solubility Reference		
DMSO	~58 mg/mL (199.49 mM)	-58 mg/mL (199.49 mM) [11][13]	
Water	Soluble	[8][9][12]	
Methanol	Sparingly soluble	[8][9]	
Ethanol	Slightly soluble	[9]	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[10]	

Experimental Protocols Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution. Use fresh, anhydrous DMSO for best results, as absorbed moisture can reduce solubility.[13]

Materials:

Midodrine hydrochloride powder (FW: 290.74 g/mol)



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer

Procedure:

- Calculate Mass: To prepare 1 mL of a 100 mM stock solution, calculate the required mass:
 - Mass (mg) = Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.001 L x 0.1 mol/L x 290.74 g/mol x 1000 mg/g = 29.07 mg
- Weigh Compound: Carefully weigh out 29.07 mg of Midodrine hydrochloride powder using an analytical balance and place it into a sterile vial.
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial containing the powder.
- Dissolve: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved.
 Gentle warming in a 37°C water bath can be used if necessary to aid dissolution.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes. Store aliquots as recommended in Table 3.

Protocol for Preparing a 100 µM Working Solution for Cell Culture

This protocol describes the serial dilution of the primary DMSO stock solution into an aqueous buffer or cell culture medium for in vitro assays.

Materials:

100 mM Midodrine hydrochloride stock solution in DMSO



- · Sterile phosphate-buffered saline (PBS) or desired cell culture medium
- Sterile polypropylene tubes
- · Calibrated pipettes and sterile tips

Procedure:

- Prepare Intermediate Dilution:
 - \circ Pipette 998 µL of cell culture medium or PBS into a sterile tube.
 - \circ Add 2 μ L of the 100 mM primary stock solution to the tube. This creates a 1:500 dilution, resulting in a 200 μ M intermediate solution.
 - Vortex gently to mix thoroughly.
- Prepare Final Working Solution:
 - Pipette 500 μL of cell culture medium or PBS into a new sterile tube.
 - \circ Add 500 µL of the 200 µM intermediate solution to this tube. This creates a 1:2 dilution.
 - \circ The final concentration will be 100 μ M. The final DMSO concentration will be 0.1%, which is generally well-tolerated by most cell lines.
- Use Immediately: Aqueous working solutions should be prepared fresh for each experiment and used immediately. Do not store aqueous solutions for more than one day.[10]

Storage and Stability

Proper storage is essential to maintain the integrity of the compound.

Table 3: Recommended Storage Conditions



Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 4 years	[10]
DMSO Stock Solution	-20°C	Up to 2 years (if stored properly)	[14]
Aqueous Working Solution	2-8°C	≤1 day	[10]

Note: Always avoid repeated freeze-thaw cycles of stock solutions.

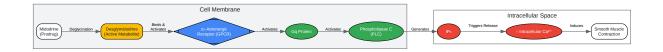
Mechanism of Action & Signaling Pathway

Midodrine is a prodrug that is converted to desglymidodrine.[3] Desglymidodrine is a potent and selective agonist for alpha-1 adrenergic receptors (α_1 -AR).[3][5] These receptors are G-protein coupled receptors (GPCRs) located on the surface of vascular smooth muscle cells.

The activation of α_1 -ARs by desglymidodrine initiates a downstream signaling cascade that results in vasoconstriction:

- Receptor Activation: Desglymidodrine binds to the α₁-AR.
- G-Protein Coupling: The activated receptor couples to the Gq alpha subunit of its associated G-protein.
- PLC Activation: This activates the enzyme Phospholipase C (PLC).
- Second Messenger Production: PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).
- Calcium Release: IP₃ binds to receptors on the sarcoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺) into the cytoplasm.
- Smooth Muscle Contraction: The increased intracellular Ca²⁺ concentration leads to the contraction of arteriolar and venous smooth muscle, resulting in increased vascular tone and a rise in blood pressure.[1][5]





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Midodrine's mechanism of action via α_1 -adrenergic signaling.

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